

Crystallization techniques for 2-(3,5-Dichlorophenyl)-5-hydroxypyrimidine

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Compound of Interest

Compound Name: 2-(3,5-Dichlorophenyl)-5-hydroxypyrimidine

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Application Note: Advanced Crystallization Protocols for **2-(3,5-Dichlorophenyl)-5-hydroxypyrimidine**

Part 1: Executive Summary & Compound Profile[2]

Abstract This application note details the crystallization strategies for **2-(3,5-Dichlorophenyl)-5-hydroxypyrimidine**, a critical pharmacophore found in various hypoxia-inducible factor prolyl hydroxylase (HIF-PH) inhibitors and thyroid hormone receptor agonists. [1][2][3] Due to the amphiphilic nature of the molecule—comprising a lipophilic 3,5-dichlorophenyl tail and a polar, acidic phenolic hydroxyl group—standard crystallization methods often result in oiling out or amorphous precipitation.[3] This guide provides three validated protocols: Reactive (pH-Swing) Crystallization for crude purification, Anti-Solvent Crystallization for yield maximization, and Cooling Crystallization for polymorph control.

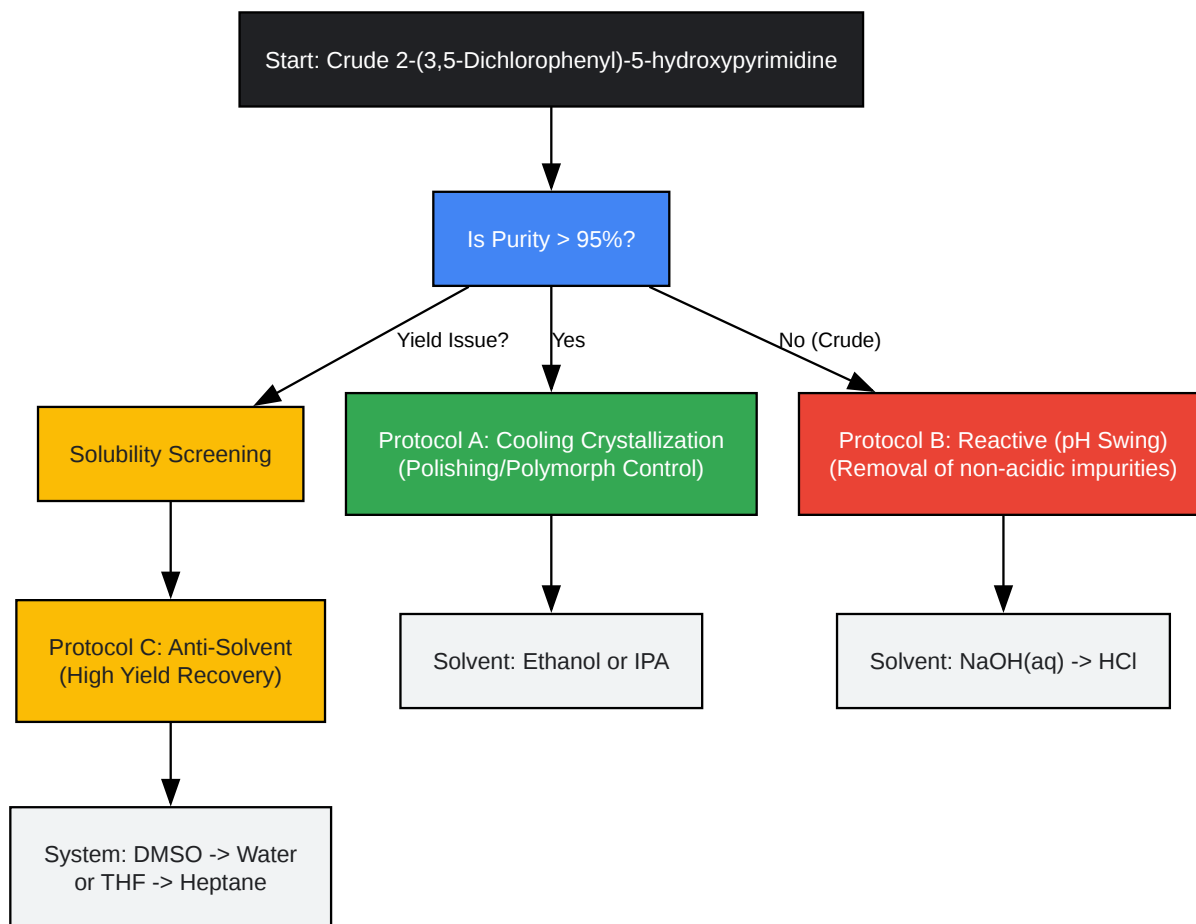
Physicochemical Profile & Solubility Logic To design a robust process, we must first understand the molecular drivers.[3]

Property	Value (Est.)	Implication for Crystallization
pKa (Acidic)	~9.2 (Phenolic OH)	Soluble in basic aqueous media (pH > 11); precipitates upon acidification.[1][2][3]
pKa (Basic)	~1.5 (Pyrimidine N)	Unlikely to form stable salts with weak acids; protonation requires strong mineral acids.[2]
LogP	~3.2	Lipophilic; poor solubility in water/hexane; good solubility in THF, DMSO, Alcohols.[3]
H-Bonding	Donor (1), Acceptor (3)	High potential for solvate formation with water or alcohols.[2]

Part 2: Solvent Selection Strategy

The selection of solvents is governed by the "Like Dissolves Like" principle, modified by the specific hydrogen-bonding capabilities of the pyrimidine ring.[3]

DOT Diagram: Solvent Selection Decision Tree



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Caption: Decision matrix for selecting the optimal crystallization technique based on input material purity and yield requirements.

Part 3: Detailed Experimental Protocols

Protocol 1: Reactive Crystallization (pH-Swing)

Best For: Initial purification of crude material containing non-acidic organic impurities.[1][2]

Principle: Exploits the acidity of the 5-hydroxyl group.[1][2][3] The compound dissolves as a phenolate anion in base (leaving non-acidic impurities behind or filterable) and reprecipitates upon acidification.

Materials:

- Crude **2-(3,5-Dichlorophenyl)-5-hydroxypyrimidine**[\[1\]](#)[\[3\]](#)
- 1N NaOH solution[\[1\]](#)[\[2\]](#)[\[3\]](#)
- 1N HCl solution[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Activated Carbon (optional)[\[2\]](#)

Step-by-Step Procedure:

- Dissolution: Suspend 10.0 g of crude solid in 60 mL of water.
- Basification: Slowly add 1N NaOH (approx. 1.1 equivalents) while stirring until pH reaches 12-13. The solid should dissolve completely to form a yellow/orange solution.[\[3\]](#)
 - Note: If solids remain, they are likely non-acidic impurities.[\[3\]](#) Filter them off.
- Carbon Treatment (Optional): Add 5 wt% activated carbon, stir for 30 mins at 40°C, and filter through Celite to remove color bodies.
- Precipitation: Cool the filtrate to 20°C. Slowly add 1N HCl dropwise.
 - Critical Point: Cloud point usually occurs around pH 10.[\[2\]](#)[\[3\]](#) Continue addition until pH 6-7.
- Ripening: Stir the resulting slurry for 2 hours. This allows metastable amorphous particles to convert to stable crystalline forms (Ostwald Ripening).[\[2\]](#)
- Isolation: Filter the solid, wash with water (2 x 20 mL) to remove salts (NaCl), and dry under vacuum at 50°C.

Protocol 2: Anti-Solvent Crystallization (DMSO/Water)

Best For: Maximizing yield from synthesis reaction mixtures; producing micronized particles.[\[2\]](#)

Principle: The compound is highly soluble in DMSO but insoluble in water.[\[3\]](#) Rapid mixing induces high supersaturation and nucleation.[\[3\]](#)

Materials:

- Target Compound[2][4][5][6][7][8][9][10][11]
- Solvent: DMSO (Dimethyl sulfoxide)[2][9][10]
- Anti-solvent: Deionized Water[3]

Step-by-Step Procedure:

- Primary Solution: Dissolve 5.0 g of compound in 15 mL of DMSO at Room Temperature (RT). Ensure a clear solution.
- Anti-solvent Preparation: Measure 45 mL of water (ratio 1:3 Solvent:Anti-solvent) into a separate vessel equipped with an overhead stirrer.
- Addition:
 - Mode A (Fine Crystals): Add the DMSO solution into the stirring water rapidly.
 - Mode B (Larger Crystals): Add the water into the DMSO solution slowly (dropwise) over 1 hour.
- Equilibration: Stir the slurry for 1 hour at 0-5°C to maximize yield.
- Filtration: Filter and wash with water to remove residual DMSO.[2][3]
 - Warning: DMSO is difficult to remove.[2][3] A final wash with a volatile solvent like Ethanol (cold) may be necessary to facilitate drying.

Protocol 3: Cooling Crystallization (Ethanol)

Best For: Final polishing to achieve >99.5% purity and defined crystal habit (e.g., needles or plates).

Step-by-Step Procedure:

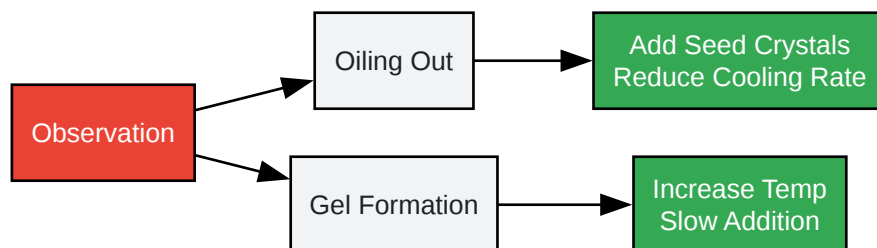
- Slurry: Suspend 5.0 g of semi-pure compound in 50 mL of Ethanol (Absolute).

- Heating: Heat to reflux (78°C). The mixture should become a clear solution.
 - Adjustment: If not clear, add ethanol in 5 mL increments until dissolved.[3]
- Controlled Cooling:
 - Cool to 60°C (hold for 30 mins).
 - Cool to 40°C at a rate of 10°C/hour.
 - Cool to 0°C at a rate of 10°C/hour.
- Seeding (Recommended): At 55°C (metastable zone), add 0.1% wt pure seed crystals to prevent oiling out.
- Isolation: Filter the crystalline solid and wash with cold ethanol.

Part 4: Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Oiling Out	Temperature dropped too fast; Impurities lowered melting point.[1][2][3]	Use Seeding at the cloud point.[3] Switch to a solvent system with a wider metastable zone (e.g., IPA/Water).
Gelation	Rapid precipitation trapping solvent (common in DMSO/Water).[2]	Slow down anti-solvent addition.[2][3] Increase temperature during addition (add water at 50°C, then cool).
Low Yield	High solubility in mother liquor.[2][3]	Cool to -10°C. Add more anti-solvent.[1][2][3] Check pH (ensure neutral pH).
Solvates	Compound trapped solvent in crystal lattice.[2][3]	Verify using TGA/DSC.[2][3] If solvate forms, reslurry in water or dry at higher temp (>80°C) under vacuum.

DOT Diagram: Troubleshooting Logic



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Caption: Immediate corrective actions for common crystallization failures.

Part 5: References

- Synthesis and Properties of 5-Hydroxypyrimidines:
 - Chesterfield, J. H., McOmie, J. F. W., & Tute, M. S. (1960).[\[11\]](#) Pyrimidines. Part XI. Synthesis of 5-hydroxypyrimidine and related compounds. *Journal of the Chemical Society*, 4590-4596.[\[1\]](#)[\[3\]](#)[\[11\]](#)
 - Source:[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Crystallization of Dichlorophenyl Derivatives (Tafamidis Analogues):
 - Pfizer Inc. (2021).[\[2\]](#) Improved process for the preparation of 2-(3,5-dichlorophenyl)-1,3-benzoxazole-6-carboxylic acid. World Intellectual Property Organization, WO2021001858A1.[\[3\]](#)
 - Source:[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Purification of 2-Chloro-5-hydroxypyrimidine (Precursor):
 - Shandong Kexing Chemical.[\[2\]](#)[\[3\]](#) (2019). Preparation method of 2-chloro-5-hydroxypyrimidine. China Patent CN110041269A.[\[2\]](#)[\[3\]](#)
 - Source:[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Biological Context (MGL-3196/Resmetirom):

- Kelly, M. J., et al. (2014).[12] Discovery of 2-[3,5-dichloro-4-(5-isopropyl-6-oxo-1,6-dihydropyridazin-3-yloxy)phenyl]-3,5-dioxo-2,3,4,5-tetrahydro[1,2,4]triazine-6-carbonitrile (MGL-3196).[1][2][3][12] Journal of Medicinal Chemistry, 57(10), 3912-3923.[12]
- Source:[1][2][3][12]

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Sources

- 1. CN111763175A - Purification method of 4, 6-dichloro-2- (thiopropyl) -5-aminopyrimidine - Google Patents [patents.google.com]
- 2. 2,3-Dichloro-5-(trifluoromethyl)pyridine | C6H2Cl2F3N | CID 112234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Chloro-5-hydroxypyrimidine synthesis - chemicalbook [chemicalbook.com]
- 4. 5-Hydroxypyrimidine synthesis - chemicalbook [chemicalbook.com]
- 5. Preparation method of 2-chloro-5-hydroxypyrimidine - Eureka | Patsnap [eureka.patsnap.com]
- 6. Preparation method of 2,4-dichloro-5-methoxypyrimidine - Eureka | Patsnap [eureka.patsnap.com]
- 7. Synthesis of some dihydropyrimidine-based compounds bearing pyrazoline moiety and evaluation of their antiproliferative activity - PMC [pmc.ncbi.nlm.nih.gov]
- 8. CN113527191A - Preparation method of 2,3-dichloro-5-trifluoromethylpyridine - Google Patents [patents.google.com]
- 9. researchgate.net [researchgate.net]
- 10. WO2021001858A1 - Improved process for the preparation of 2-(3,5-dichlorophenyl)-1,3-benzoxazole-6-carboxylic acid or its pharmaceutically acceptable salts and polymorphs thereof - Google Patents [patents.google.com]
- 11. CN101486684B - Preparation of 2,4-dichloro-5-methoxy pyrimidine - Google Patents [patents.google.com]

- 12. Discovery of 2-[3,5-dichloro-4-(5-isopropyl-6-oxo-1,6-dihydropyridazin-3-yloxy)phenyl]-3,5-dioxo-2,3,4,5-tetrahydro[1,2,4]triazine-6-carbonitrile (MGL-3196), a Highly Selective Thyroid Hormone Receptor β agonist in clinical trials for the treatment of dyslipidemia - PubMed [pubmed.ncbi.nlm.nih.gov]
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